Analytical Application Note: UV Spectroscopy Area Under Curve (AUC) Method for Apixaban

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Compound Focus: **Apixaban**

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Introduction

Apixaban is an oral, direct factor Xa inhibitor anticoagulant used for reducing stroke risk in non-valvular atrial fibrillation and for treating or preventing venous thromboembolism (VTE). The development of robust, cost-effective analytical methods is crucial for quality control in pharmaceutical development and manufacturing. UV Spectroscopy with the **Area Under Curve (AUC)** method provides a simple, precise, and accurate alternative to chromatographic techniques for the quantification of **Apixaban** in bulk and pharmaceutical dosage forms, without the need for complex instrumentation or expensive solvents. This application note details validated methodologies based on current research for the analysis of **Apixaban**.

Summary of Validated AUC Methods for **Apixaban**

Research studies have developed and validated simple UV spectrophotometric methods for determining **Apixaban** in bulk and tablet dosage forms. The following table summarizes key parameters from two independent studies:

*Table 1: Summary of Validated AUC Methods for **Apixaban** Analysis*

Parameter	Method 1 (Haque et al., 2019) [1]	Method 2 (MVP Samaj's College, 2017) [2]
Wavelength Range (AUC)	269 nm - 289 nm	Single wavelength 280 nm
Solvent	Methanol	Methanol
Linearity Range	5 - 25 µg/mL	2 - 10 µg/mL
Correlation Coefficient (R²)	Information missing	0.9967
Regression Equation	Information missing	$y = 0.0995x + 0.0149$
Accuracy (% Recovery)	100%	99% - 104%
Precision (% RSD)	< 0.988%	As per ICH guidelines
LOD (Limit of Detection)	0.335 µg/mL	0.186 µg/mL
LOQ (Limit of Quantitation)	1.015 µg/mL	0.566 µg/mL

Detailed Experimental Protocols

Reagent and Standard Preparation

- **Solvent:** Use HPLC or Analytical Grade Methanol.
- **Standard Stock Solution (100 µg/mL):** Accurately weigh 10 mg of pure **Apixaban** API (Active Pharmaceutical Ingredient) and transfer it to a 100 mL volumetric flask. Dissolve and make up to the volume with methanol.
- **Working Standard Solutions:** Prepare a series of dilutions from the stock solution with methanol to obtain concentrations within the linearity range (e.g., 5, 10, 15, 20, 25 µg/mL for the wider range method) [1].
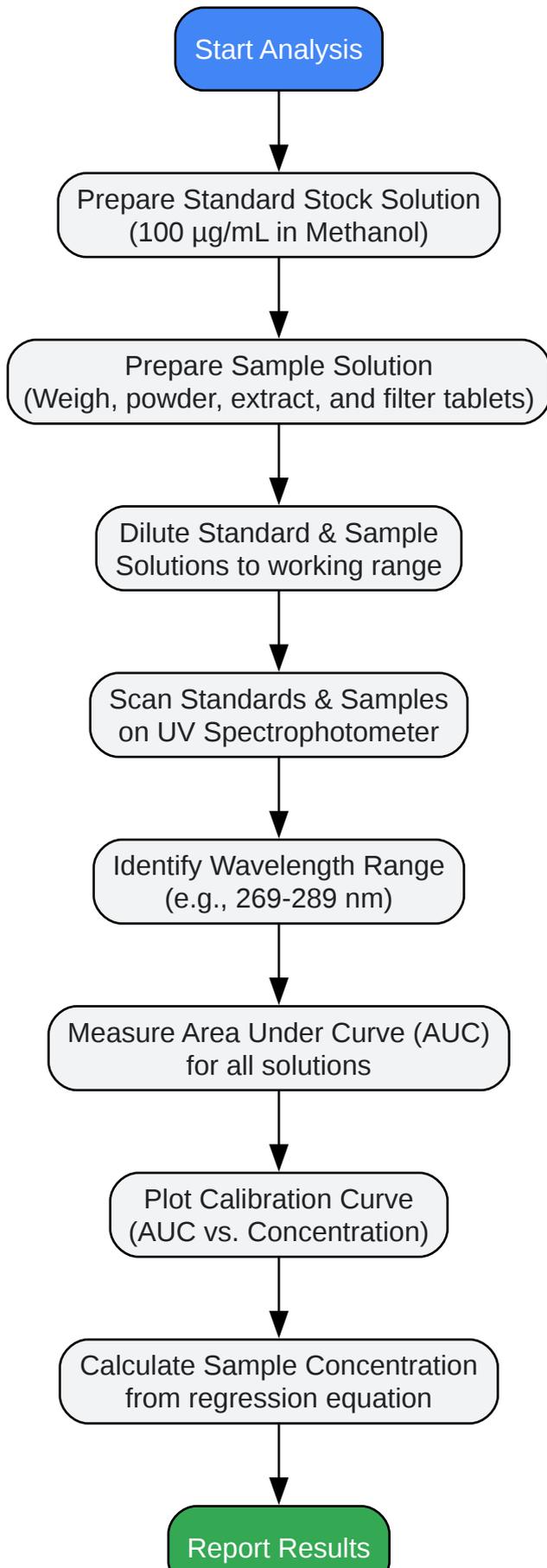
Sample Preparation from Tablet Dosage Form

At least ten tablets should be accurately weighed and finely powdered. A quantity of powder equivalent to the average weight of one tablet containing 10 mg of **Apixaban** is transferred to a 100 mL volumetric flask. Approximately 50-70 mL of methanol is added, and the solution is sonicated for 15-20 minutes with intermittent shaking. The solution is then diluted to volume with methanol and filtered. An aliquot of this solution is further diluted with methanol to obtain a concentration within the linear range of the method [2] [1].

Instrumentation and Analytical Procedure

- **Instrument:** Double-beam UV-Visible Spectrophotometer with matched 1 cm quartz cells.
- **Procedure for AUC Method:**
  - **Baseline Correction:** Scan methanol over the operational wavelength range (e.g., 200-400 nm) in both sample and reference cells to correct for any background absorbance.
  - **Standard Scanning:** Scan the standard solutions in the range of 400-200 nm to identify the wavelength of maximum absorption (λmax). For **Apixaban**, this is typically found at **280 nm** [2].
  - **Area Under Curve Measurement:** For the selected wavelength range (e.g., **269 nm to 289 nm**), measure the integrated area under the curve for each standard solution [1].
  - **Calibration Curve:** Plot the AUC values against the corresponding concentrations of the standard solutions to establish the calibration curve.
  - **Sample Analysis:** Prepare and scan the sample solution as described above. Measure the AUC in the same selected range and determine the concentration of **Apixaban** in the sample using the regression equation from the calibration curve.

The entire analytical workflow is summarized in the following diagram:

```
┌─────────────────┐
│  Start Analysis │
└─────────────────┘
         │
         ▼
┌──────────────────────────────────┐
│ Prepare Standard Stock Solution  │
│     (100 µg/mL in Methanol)      │
└──────────────────────────────────┘
         │
         ▼
┌──────────────────────────────────────────┐
│        Prepare Sample Solution           │
│ (Weigh, powder, extract, and filter      │
│              tablets)                    │
└──────────────────────────────────────────┘
         │
         ▼
┌──────────────────────────────┐
│   Dilute Standard & Sample   │
│   Solutions to working range │
└──────────────────────────────┘
         │
         ▼
┌──────────────────────────────┐
│   Scan Standards & Samples   │
│    on UV Spectrophotometer   │
└──────────────────────────────┘
         │
         ▼
┌──────────────────────────────┐
│  Identify Wavelength Range   │
│      (e.g., 269-289 nm)      │
└──────────────────────────────┘
         │
         ▼
┌──────────────────────────────┐
│ Measure Area Under Curve (AUC)│
│      for all solutions        │
└──────────────────────────────┘
         │
         ▼
┌──────────────────────────────┐
│   Plot Calibration Curve     │
│  (AUC vs. Concentration)     │
└──────────────────────────────┘
         │
         ▼
┌──────────────────────────────┐
│ Calculate Sample Concentration│
│   from regression equation    │
└──────────────────────────────┘
         │
         ▼
┌─────────────────┐
│ Report Results  │
└─────────────────┘
```

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*Diagram Title: UV Spectroscopy AUC Workflow for **Apixaban***

Method Validation

The developed methods should be validated as per ICH guidelines. Key parameters are summarized below:

Table 2: Method Validation Parameters and Specifications

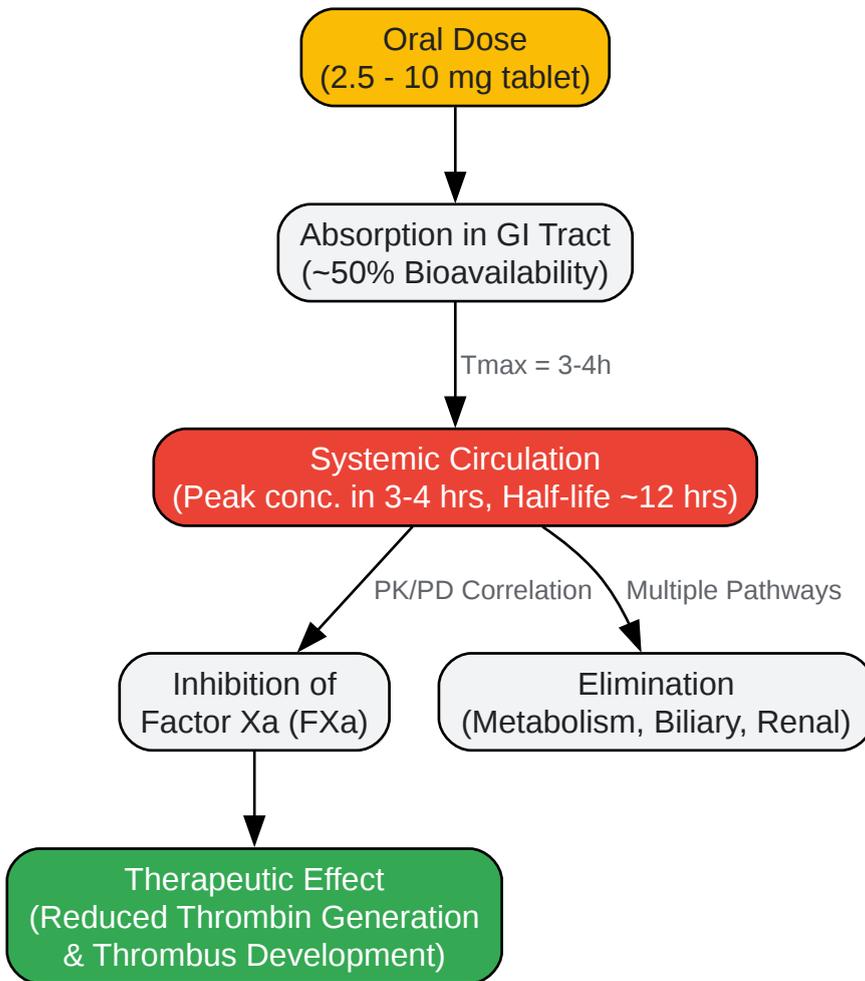| Validation Parameter	Acceptance Criteria / Outcome
Linearity	Correlation coefficient (R^2) > 0.996 [2] [1].
Accuracy (Recovery Studies)	Recovery should be close to 100% (e.g., 99-100%) [2] [1].
Precision (Repeatability)	% RSD for multiple measurements of the same sample should be < 1% (e.g., 0.988%) [1].
LOD & LOQ	As determined in Table 1, indicating high sensitivity [2] [1].
Specificity	No interference from excipients found in tablet formulation, confirming the method is specific for Apixaban [2].

Clinical and Pharmacokinetic Context

Understanding the pharmacokinetics of **Apixaban** provides context for the therapeutic relevance of the analytical concentrations being measured.

- **Bioavailability: Apixaban** has an absolute oral bioavailability of approximately **50%** [3].
- **Time to Peak Concentration (T_{max}):** After oral administration, the maximum plasma concentration (C_{max}) is reached in about **3-4 hours** [3].
- **Elimination Half-life:** The plasma terminal half-life is approximately **12 hours** [3].

- **Food Effect:** Food does not have a clinically meaningful impact on **Apixaban**'s bioavailability, allowing for flexible administration [3].

The relationship between dosage, systemic exposure, and therapeutic effect is crucial. The following diagram illustrates the pharmacokinetic pathway of **Apixaban**, which correlates with its pharmacodynamic effect.

```
            ┌─────────────────────┐
            │     Oral Dose       │
            │ (2.5 - 10 mg tablet)│
            └─────────────────────┘
                      │
                      ▼
            ┌─────────────────────┐
            │ Absorption in GI Tract│
            │ (~50% Bioavailability)│
            └─────────────────────┘
                      │  Tmax = 3-4h
                      ▼
        ┌───────────────────────────────┐
        │     Systemic Circulation      │
        │(Peak conc. in 3-4 hrs,        │
        │ Half-life ~12 hrs)            │
        └───────────────────────────────┘
          │ PK/PD Correlation   │ Multiple Pathways
          ▼                     ▼
   ┌──────────────┐      ┌──────────────────────┐
   │ Inhibition of│      │     Elimination      │
   │Factor Xa (FXa)│     │(Metabolism, Biliary, │
   └──────────────┘      │       Renal)         │
          │              └──────────────────────┘
          ▼
   ┌─────────────────────────┐
   │   Therapeutic Effect    │
   │(Reduced Thrombin        │
   │ Generation & Thrombus   │
   │ Development)            │
   └─────────────────────────┘
```

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*Diagram Title: **Apixaban** Pharmacokinetic and Pharmacodynamic Pathway*

Conclusion

The UV Spectrophotometric Area Under Curve (AUC) method provides a simple, rapid, precise, accurate, and cost-effective quality control tool for the routine analysis of **Apixaban** in bulk and pharmaceutical dosage forms. The method has been successfully validated as per ICH guidelines and demonstrates excellent

linearity, recovery, and precision. Its simplicity makes it particularly suitable for laboratories that may not have access to more complex chromatographic systems, without compromising the reliability of the results for drug development and quality assurance purposes.

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